

Experimental protocol for reactions involving Methyl 1-methyl-2-oxopyrrolidine-3-carboxylate

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Compound of Interest

Compound Name: Methyl 1-methyl-2-oxopyrrolidine-3-carboxylate

Cat. No.: B040679

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Application Notes and Protocols for Methyl 1-methyl-2-oxopyrrolidine-3-carboxylate

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed experimental protocols for the synthesis and potential further reactions of **Methyl 1-methyl-2-oxopyrrolidine-3-carboxylate**, a valuable building block in organic synthesis and medicinal chemistry. The protocols are based on established chemical transformations of similar compounds.

Physical and Chemical Properties

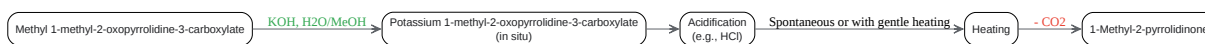
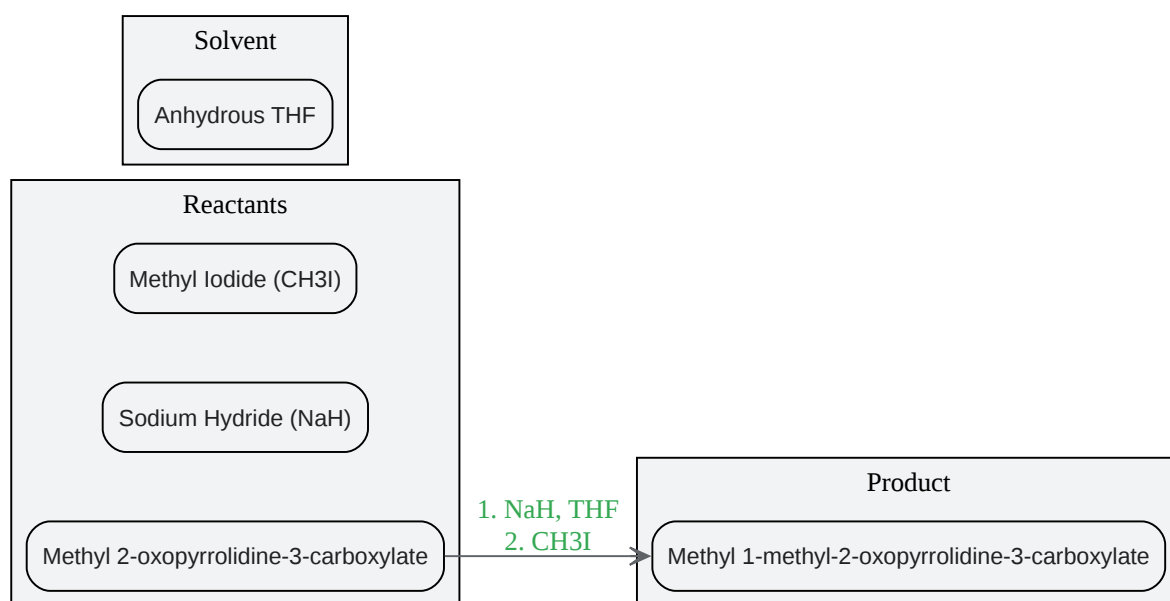
Property	Value
Molecular Formula	C ₇ H ₁₁ NO ₃ [1]
Molecular Weight	157.17 g/mol [1]
IUPAC Name	methyl 1-methyl-2-oxopyrrolidine-3-carboxylate[1]
SMILES	CN1CCC(C1=O)C(=O)OC[1]
InChIKey	NHLKVGYPYLXMBV-UHFFFAOYSA-N[1]

Experimental Protocols

Protocol 1: Synthesis of Methyl 1-methyl-2-oxopyrrolidine-3-carboxylate via N-Methylation

This protocol describes the N-methylation of methyl 2-oxopyrrolidine-3-carboxylate. The procedure is adapted from a general method for the N-alkylation of pyroglutamate esters, which involves the deprotonation of the amide nitrogen with a strong base followed by reaction with an alkylating agent.^[2]

Reaction Scheme:



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References

- 1. Methyl 1-methyl-2-oxopyrrolidine-3-carboxylate | C₇H₁₁NO₃ | CID 12646144 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. tandfonline.com [tandfonline.com]
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